

In Vitro Characterization of BAY-805: A Technical Guide

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Compound of Interest

Compound Name: BAY-805
Cat. No.: B10856275

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This technical guide provides an in-depth overview of the in vitro characterization of **BAY-805**, a potent and selective non-covalent inhibitor of Ubiquitin-Specific Protease 21 (USP21).^{[1][2][3]} **BAY-805** serves as a valuable chemical probe for exploring the complex biology of USP21, a deubiquitinating enzyme (DUB) implicated in cancer development and growth.^{[1][4]} This document details the quantitative biochemical and cellular data, comprehensive experimental protocols for key assays, and visual representations of the relevant signaling pathway and experimental workflows.

Core Data Presentation

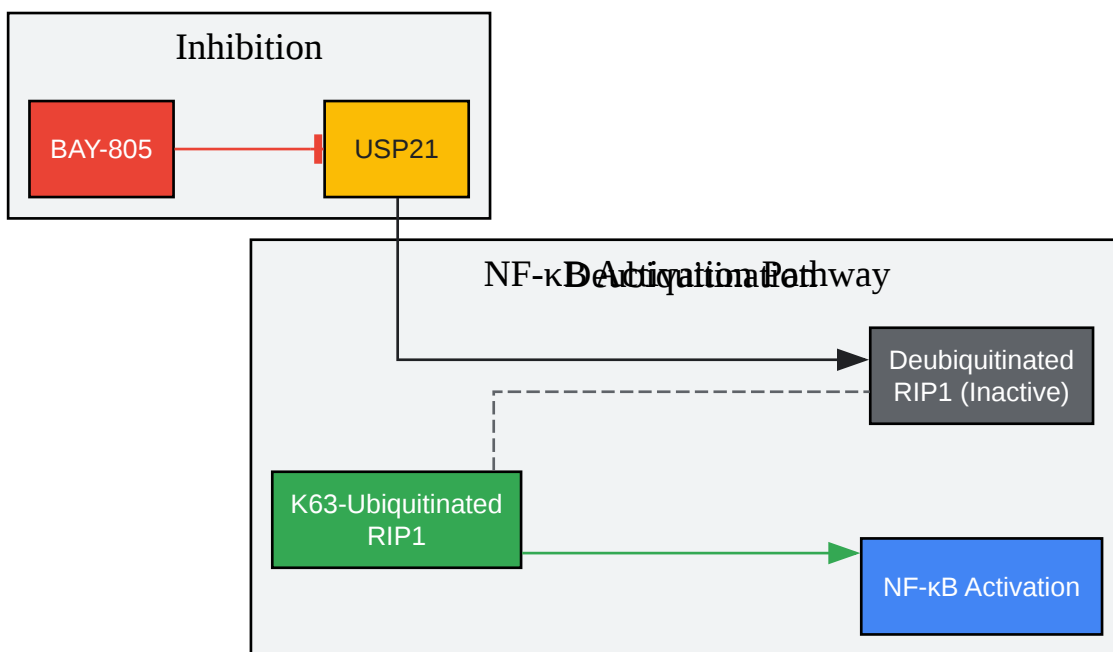
The following table summarizes the quantitative in vitro data for **BAY-805**, demonstrating its high potency and selectivity for USP21.

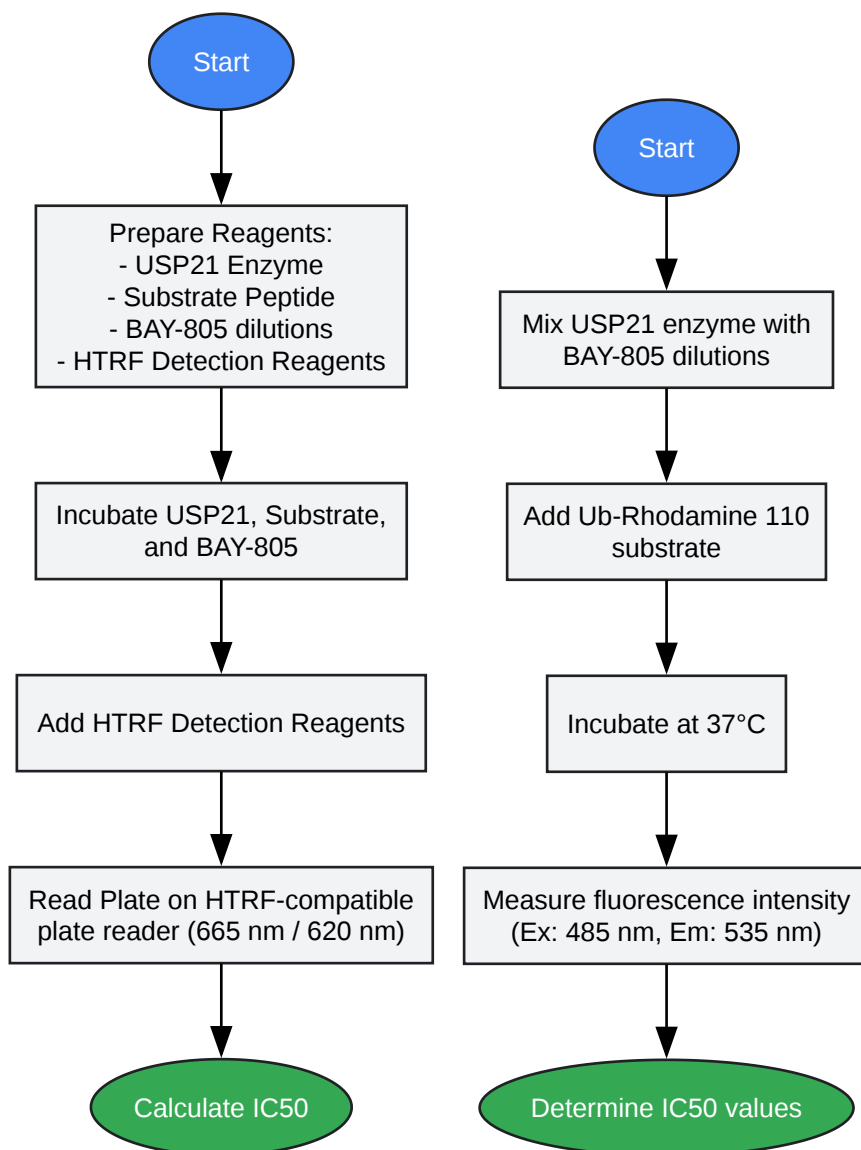
Assay Type	Parameter	Value (nM)	Target/System
Biochemical Assays			
HTRF Assay	IC50	6	hUSP21
Ub-Rhodamine Assay	IC50	2	hUSP21
Surface Plasmon Resonance (SPR)	Kd	2.2	hUSP21
Cellular Assays			
NF-κB Reporter Assay	EC50	17	HEK293T cells
HiBiT CETSA	EC50	95	HEK293T cells

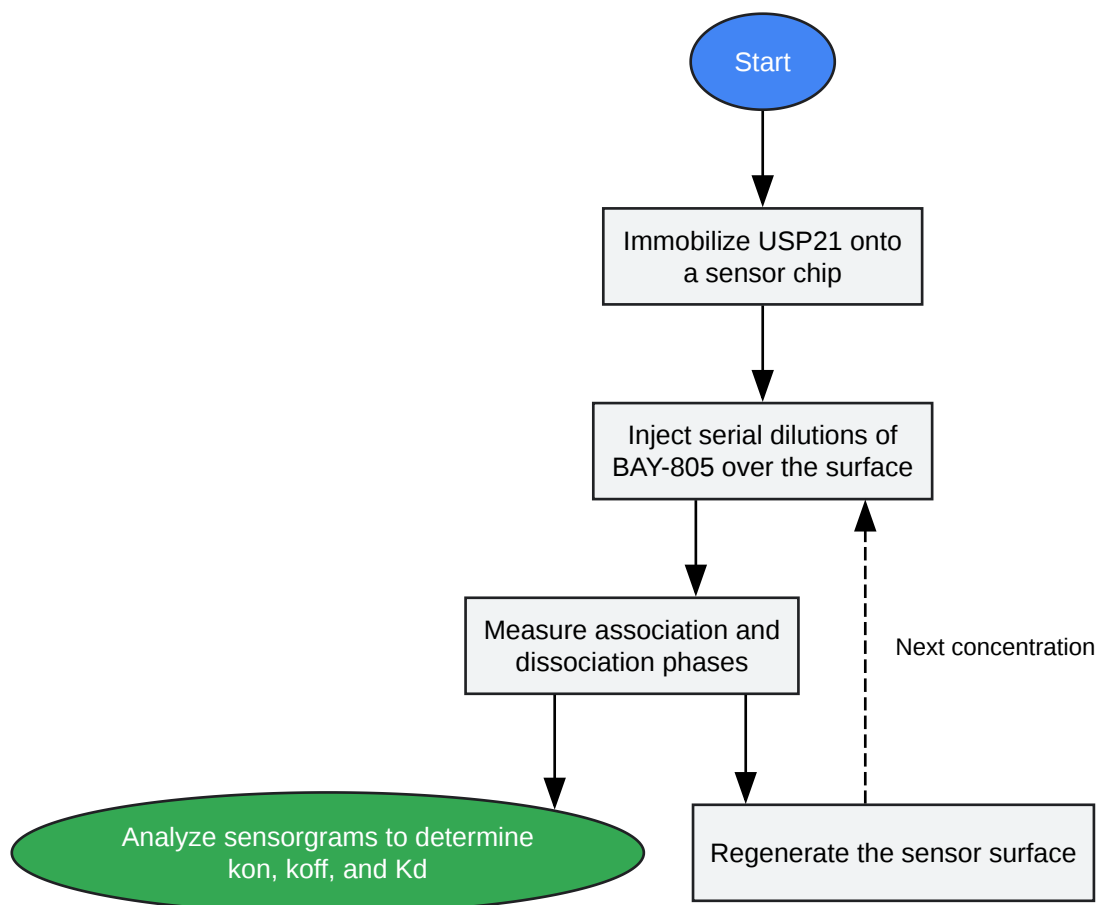
Data compiled from multiple sources.[\[5\]](#)[\[6\]](#)[\[7\]](#)

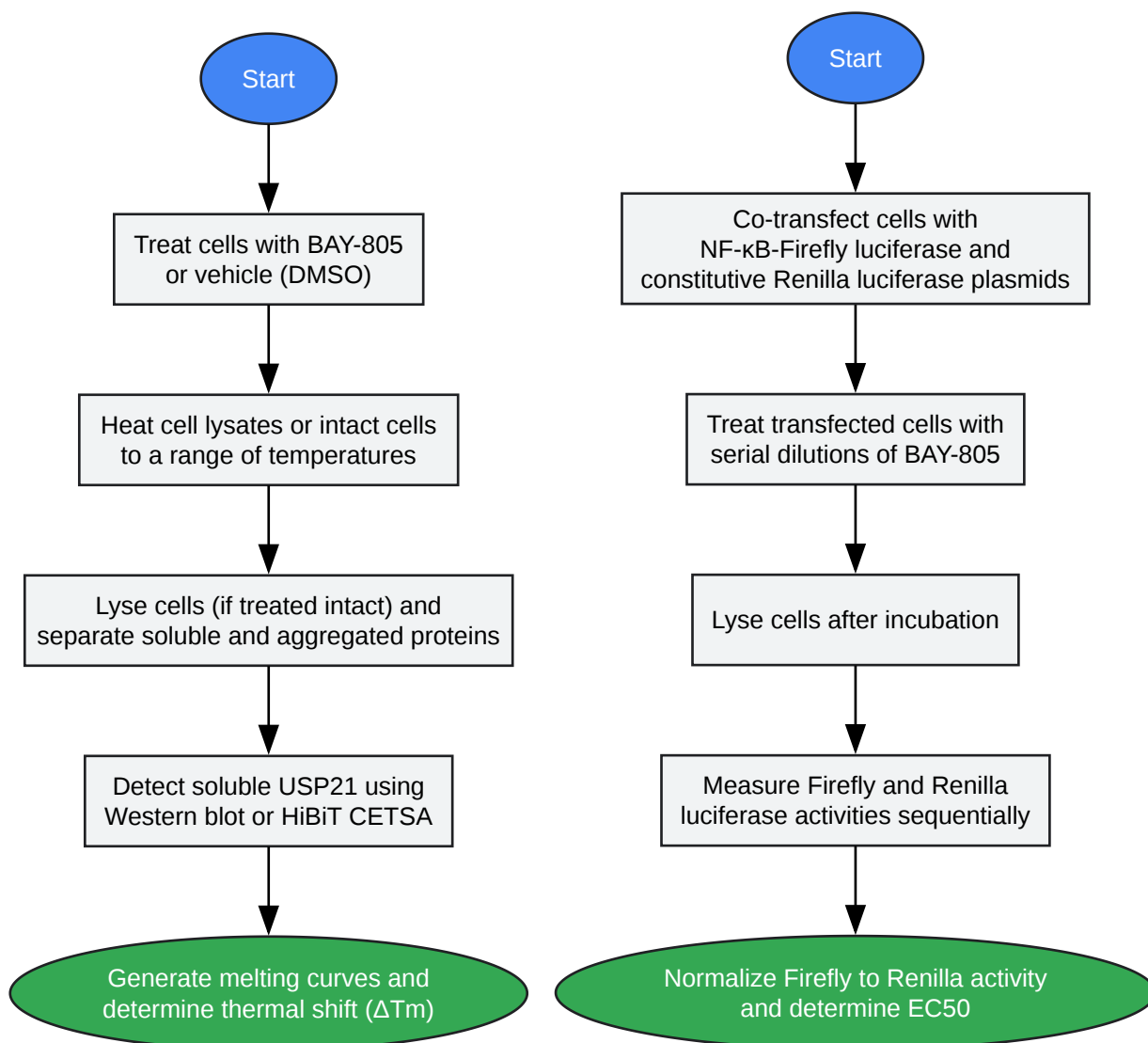
Signaling Pathway

BAY-805 exerts its cellular effects by inhibiting USP21, which is known to deubiquitinate and inactivate Receptor-Interacting Protein 1 (RIP1).[\[3\]](#)[\[8\]](#) The inhibition of USP21 leads to an accumulation of K63-ubiquitinated RIP1, a critical step for the activation of the NF-κB signaling pathway.[\[3\]](#) This pathway plays a crucial role in inflammation, immunity, and cell survival.









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- To cite this document: BenchChem. [In Vitro Characterization of BAY-805: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10856275/docs#in-vitro-characterization-of-bay-805-a-technical-guide\]](https://www.benchchem.com/product/b10856275/docs#in-vitro-characterization-of-bay-805-a-technical-guide)

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